

Galeterone Clinical Trial Safety & Efficacy Data

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Compound Focus: Galeterone

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Trial Phase	Patient Population	Key Efficacy Findings (PSA50 Response)	Most Common Treatment-Emergent Adverse Events (All Grades)	Most Common Grade 3-4 Adverse Events
ARMOR1 (Phase I) [1]	Chemotherapy-naïve CRPC (n=49)	22% (11/49 patients)	Fatigue, Liver Function Test (LFT) abnormalities, Pruritus (itching), Nausea, Diarrhea [1]	Grade 3 LFT abnormalities; One case of Grade 4 rhabdomyolysis (with concurrent simvastatin) [1]
ARMOR2 (Phase II) [1]	Treatment-naïve CRPC (n=60)	70% (42/60 patients)	Nausea (34%), Fatigue (33%), Pruritus (26%) [1]	Increased ALT (5%), Pruritus (4%), Hypokalemia (3%) [1]
ARMOR2 (Phase II) [2]	Patients with AR C-terminal loss (suggestive of AR-V7 variant) (n=7)	86% (6/7 patients)	Information not specified in detail for this subgroup	Median time to PSA progression: 7.3 months [2]

Detailed Toxicity and Safety Management

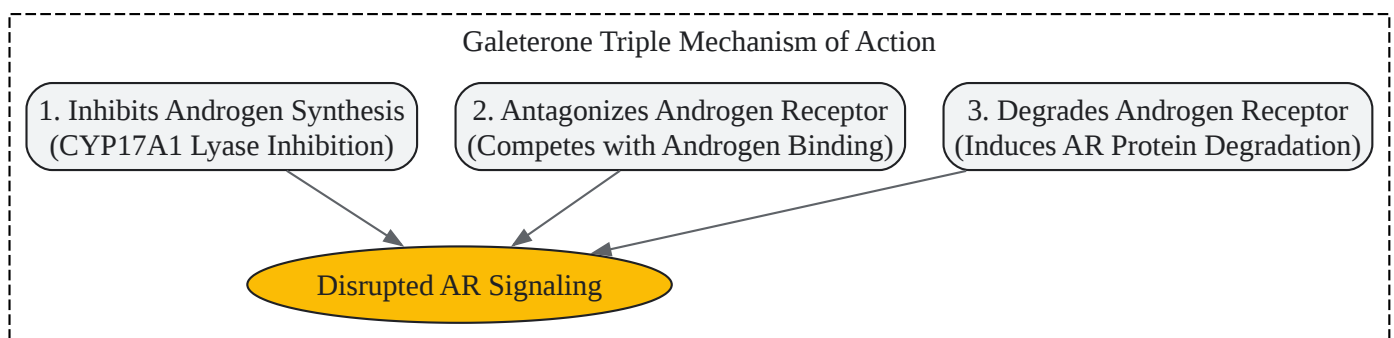
- Hepatic Events:** Liver function test (LFT) abnormalities were observed in ARMOR1 [1]. Most were asymptomatic and resolved upon drug discontinuation; 6 of 7 patients with LFT elevations were

successfully rechallenged with **galeterone** without recurrent grade 3 events [1].

- **Pruritus:** Notably frequent, occurring in 26% of patients in ARMOR2 and appearing as both a low-grade and a grade 3-4 event [1].
- **Mineralocorticoid Effects:** **Galeterone selectively inhibits CYP17A1 lyase but not hydroxylase**, unlike abiraterone. This selectivity prevents the upstream mineralocorticoid excess that causes hypertension, hypokalemia, and fluid retention [1]. **Galeterone does not require coadministration of steroids** [1].
- **Drug Interaction:** A single case of grade 4 rhabdomyolysis occurred in a patient taking concurrent simvastatin [1].

Mechanism of Action and Clinical Significance

Galeterone's unique triple mechanism of action underlies its differentiated efficacy and safety profile.



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This multi-targeted approach is particularly significant for overcoming resistance mediated by **AR splice variant 7 (AR-V7)**, a truncated, constitutively active form of the AR lacking the ligand-binding domain that confers resistance to enzalutamide and abiraterone [3]. **Galeterone's** ability to degrade AR protein potentially targets both full-length AR and AR-V7 [3] [1].

Comparison to Standard Care and Clinical Context

Direct head-to-head comparison data for toxicity profiles is limited, as **galeterone** has not yet been approved. The planned **ARMOR3-SV Phase III trial** was designed as a direct comparator study.

- **ARMOR3-SV Design:** This was a biomarker-directed registrational trial, randomizing patients with **AR-V7-positive mCRPC** to receive either **galeterone** or enzalutamide, with a primary endpoint of radiographic progression-free survival [2] [3] [4].
- **Clinical Implications:** The clinical development of **galeterone** represents a shift towards **biomarker-selected therapy** in prostate cancer [3] [4]. Its activity in AR-V7-positive patients and distinct safety profile suggest a potential niche for treating tumors resistant to existing AR-directed therapies.

In summary, as an investigational agent, **galeterone**'s key differentiators are its novel triple mechanism of action, promising activity in AR-V7-positive CRPC, and a safety profile characterized by the absence of mineralocorticoid excess. Its definitive role in therapy relative to standard care awaits further clinical trial results.

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References

1. Galeterone - an overview [sciencedirect.com]
2. Galeterone Shows Potential in CRPC AR Variants, Study ... [cancerletter.com]
3. Galeterone for the treatment of advanced prostate cancer [pmc.ncbi.nlm.nih.gov]
4. Biomarker-Directed Galeterone Explored in Prostate ... [onclive.com]

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